

experimental protocol for using 5-Bromo-8-methoxyisoquinolin-3-ol

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Compound of Interest

Compound Name: 5-Bromo-8-methoxyisoquinolin-3-ol

Cat. No.: B13069995

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Application Note & Experimental Protocol: **5-Bromo-8-methoxyisoquinolin-3-ol**

Part 1: Introduction & Chemical Identity

5-Bromo-8-methoxyisoquinolin-3-ol (CAS: 1702636-36-9) is a high-value heterocyclic scaffold used primarily in Fragment-Based Drug Discovery (FBDD).[1] Its structural utility lies in its trifunctional nature:

- C-5 Bromide: A handle for cross-coupling reactions (Suzuki, Sonogashira) to extend carbon skeletons.[1][2]
- C-3 Hydroxyl/Lactam: A tautomeric center allowing for -alkylation (lactam target) or conversion to a chloro-group for nucleophilic substitution ([1][2]
- C-8 Methoxy: An electron-donating group that modulates the electronic properties of the pyridine ring and can be demethylated to reveal a phenol for hydrogen-bond targeting.[1][2]

Tautomeric Considerations (Critical for Reactivity)

Researchers must recognize that this compound exists in a dynamic equilibrium between the lactim (3-ol) and lactam (3-one) forms.^{[1][2]} In solution (especially polar aprotic solvents like DMSO), the lactam form often predominates.^{[1][2]} This dictates reagent choice:

- For
-alkylation: Requires "hard" electrophiles or silver salts.^{[1][2]}
- For
-alkylation: Occurs readily with alkyl halides and mild bases.^{[1][2]}
- For Aromatization: Treatment with
converts the tautomeric mixture entirely to the 3-chloro-isoquinoline derivative.^[1]

Part 2: Handling & Storage Protocols

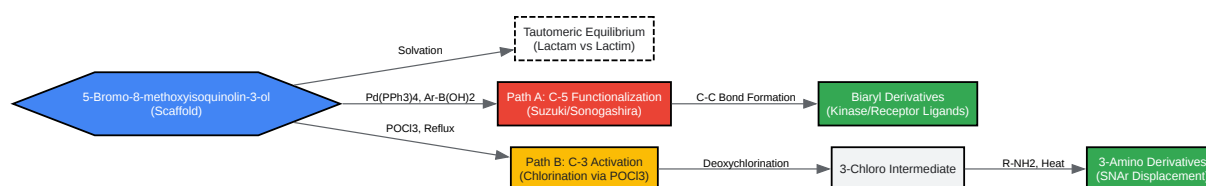
Parameter	Specification	Rationale
Physical State	Off-white to pale yellow solid	Color change indicates oxidation or photolysis of the C-Br bond. ^[1]
Solubility	DMSO (>20 mg/mL), DMF; Poor in Water	Planar aromatic systems stack efficiently, reducing aqueous solubility. ^{[1][2]}
Storage	-20°C, Desiccated, Dark	Aryl bromides are photosensitive; moisture promotes hydrolysis if derivatized. ^{[1][2]}
Stability	>2 Years (Solid state)	Stable under inert atmosphere (/Ar). ^{[1][2]}

Safety Note: This compound is an aryl halide and potential kinase inhibitor scaffold.[1][2]
Handle as a hazardous substance (Skin Irrit. 2, Eye Irrit. 2).[1][2] Use a fume hood to avoid inhalation of dust.[1][2]

Part 3: Experimental Protocols

Workflow Overview: Diversity-Oriented Synthesis

The following diagram illustrates the strategic utilization of **5-Bromo-8-methoxyisoquinolin-3-ol** to generate bioactive libraries.



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Figure 1: Strategic functionalization pathways. Path A retains the lactam motif; Path B aromatizes the system for nucleophilic substitution.

Protocol 1: Regioselective Suzuki-Miyaura Coupling (C-5 Targeting)

Objective: To attach an aryl group at the C-5 position while preserving the C-3 lactam/hydroxyl functionality.[1] Mechanism: The C-5 bromine is more labile to oxidative addition by $\text{Pd}(0)$ than the electron-rich heteroaromatic core implies, provided the catalyst system is robust.[1]

Reagents:

- Substrate: **5-Bromo-8-methoxyisoquinolin-3-ol** (1.0 equiv)[1]
- Boronic Acid: Ar-B(OH)_2 (1.2 equiv)[1]

- Catalyst:

(0.05 equiv)[1]

- Base:

(2.0 M aqueous solution, 3.0 equiv)[1][2]

- Solvent: 1,4-Dioxane (degassed)[1]

Step-by-Step Procedure:

- Setup: In a microwave vial or pressure tube, charge the substrate (100 mg, 0.39 mmol), boronic acid (0.47 mmol), and Pd catalyst (16 mg).
- Inertion: Seal the vessel and purge with Argon for 5 minutes.
- Solvation: Add degassed 1,4-Dioxane (4 mL) and solution (0.6 mL) via syringe.
- Reaction: Heat to 90°C for 4–12 hours. (Monitor via LC-MS; the starting material peak at [M+H]⁺ ~254/256 should disappear).
- Workup:
 - Cool to room temperature.[1][3]
 - Dilute with EtOAc (20 mL) and wash with water (10 mL) followed by brine.
 - Dry organic layer over , filter, and concentrate.[1][2]
- Purification: Flash chromatography (SiO₂).[1][2]
 - Eluent: DCM:MeOH (95:[1]5) gradient.[1][2] The product is often more polar than the starting bromide.[1][2]

Troubleshooting:

- Low Yield? If de-bromination is observed, switch to anhydrous conditions using and DMF at 100°C.[1][2]
- Protodeboronation? Lower temperature to 80°C and increase catalyst loading.

Protocol 2: Conversion to 3-Chloro-5-bromo-8-methoxyisoquinoline

Objective: To activate the C-3 position for subsequent amine introduction (), creating a "double-functionalized" core.

Reagents:

- Substrate: **5-Bromo-8-methoxyisoquinolin-3-ol**[1]
- Reagent: Phosphoryl chloride () (Excess, used as solvent)[1]
- Base (Catalytic):
-Diethylaniline or Pyridine (0.1 equiv)[1]

Step-by-Step Procedure:

- Safety: Perform in a well-ventilated fume hood.
reacts violently with water.[1][2]
- Reaction: Place substrate (200 mg) in a round-bottom flask. Add (2 mL) and diethylaniline (2 drops).
- Reflux: Heat to reflux (105°C) for 2 hours. The suspension should become a clear solution.
- Quench (Critical):
 - Remove excess

under reduced pressure (rotary evaporator with caustic trap).[1][2]

- Pour the residue slowly onto crushed ice/water with vigorous stirring.

- Neutralize with saturated

to pH 7–8.[1][2]

- Extraction: Extract with DCM (3 x 20 mL). Dry and concentrate.
- Result: The resulting 3-chloro derivative is stable and can be stored or used immediately for nucleophilic aromatic substitution with amines (e.g., in n-butanol at 120°C).[1][2]

Part 4: Analytical Quality Control (LC-MS)

To validate library purity, use the following standardized LC-MS method.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm, 4.6 x 100 mm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 8 minutes; Hold 2 mins.[1][2]
Flow Rate	1.0 mL/min
Detection	UV (254 nm) and ESI+ (Scan 100–600 m/z)
Expected MS	Br isotope pattern is diagnostic (1:1 ratio of peaks separated by 2 amu).[1][2]

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